Application Note: Bioactivity & Safety Profiling of 2-[(2-Methoxyethyl)amino]acetamide HCl

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Compound of Interest

Compound Name:	*2-[(2-Methoxyethyl)amino]acetamide hydrochloride*
CAS No.:	*1235440-79-5*
Cat. No.:	*B1522759*

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Abstract & Scientific Rationale

2-[(2-Methoxyethyl)amino]acetamide hydrochloride is a small-molecule glycine derivative characterized by an N-methoxyethyl substitution on the glycinamide backbone.[1] Structurally, it functions as a bioisostere of Sarcosine, a known endogenous inhibitor of the Glycine Transporter Type 1 (GlyT1).[1]

In drug development, this compound represents a critical chemical space:

- Neuromodulation: As a functionalized amino acid, it is screened for its ability to inhibit GlyT1, thereby elevating synaptic glycine levels and potentiating NMDA receptor function (relevant for Schizophrenia and Cognitive Impairment).[1][2]
- Synthetic Safety: As a structural fragment often found in the synthesis of anticonvulsants (e.g., Lacosamide impurities), it requires rigorous cytotoxicity profiling to establish safety margins during pharmaceutical manufacturing.[1]

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This protocol details a dual-stream workflow: a Functional Glycine Uptake Assay to determine pharmacological potency (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

) and a Multiplexed Cytotoxicity Assay to define the therapeutic index.

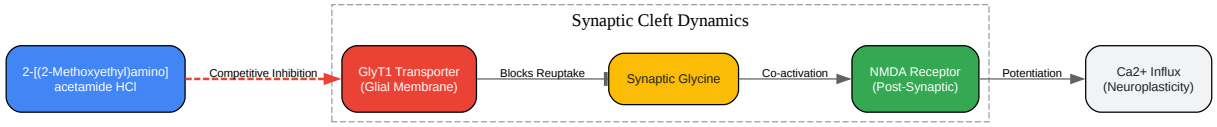
Mechanism of Action (MOA)

The primary pharmacological hypothesis targets the Glycine Transporter 1 (GlyT1).[1] GlyT1 regulates the concentration of glycine in the synaptic cleft.[1][3]

- Endogenous State: GlyT1 reuptakes glycine into glial cells, terminating the signal.[1]
- Inhibition: Compounds mimicking glycine (like Sarcosine or the test compound) compete for the substrate binding site, blocking reuptake.[1][2]
- Result: Increased synaptic glycine concentration ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  Enhanced NMDA receptor activation (via the glycine co-agonist site).

Visualization: Glycinergic Modulation Pathway



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Figure 1: Proposed mechanism of action. The compound acts as a competitive inhibitor of GlyT1, preventing glycine clearance and enhancing NMDA receptor signaling.[1][2]

Experimental Protocol: GlyT1 Inhibition Assay

Objective: Determine the

of 2-[(2-Methoxyethyl)amino]acetamide HCl against human GlyT1 using a fluorescent glycine mimic uptake assay.

A. Reagents & Materials

Component	Specification	Storage
Test Compound	2-[(2-Methoxyethyl)amino]acetamide HCl (>98% Purity)	Desiccated, -20°C
Cell Line	CHO-K1 stably expressing hGlyT1 (Codex BioSolutions or similar)	Liquid Nitrogen
Assay Buffer	HBSS + 20 mM HEPES, pH 7.4 (Cl- free optional for specificity)	4°C
Tracer	FLIPR® Membrane Potential Dye or fluorescent Glycine conjugate	-20°C
Control Inhibitor	Sarcosine (Low potency) or ALX-5407 (High potency)	-20°C
Vehicle	DMSO (Molecular Biology Grade)	RT

B. Compound Preparation

Note: As a hydrochloride salt, the compound is highly water-soluble but may be hygroscopic.[1] [4]

- Stock Solution (100 mM): Dissolve 16.86 mg of compound (MW ≈ 168.62 g/mol) in 1.0 mL of sterile water or DMSO.[1] Vortex until clear.
- Working Dilutions: Prepare a 1:3 serial dilution in Assay Buffer starting from 1 mM down to 1 nM (10 points).
    - Critical: Keep DMSO concentration constant (<0.5%) across all wells.[1]

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C. Assay Workflow

- Cell Seeding:
  - Seed CHO-hGlyT1 cells at 50,000 cells/well in a 96-well black-wall/clear-bottom poly-D-lysine coated plate.
  - Incubate for 24 hours at 37°C, 5% CO_2.
- Equilibration:
  - Remove culture media and wash cells 2x with 100 µL Assay Buffer.[1]
  - Add 50 µL of Assay Buffer and incubate for 15 min at 37°C.
- Treatment:
  - Add 25 µL of Test Compound dilutions (or Control Inhibitor) to respective wells.
  - Incubate for 15 minutes at 37°C to allow equilibrium binding to the transporter.
- Substrate Addition & Readout:
  - Add 25 µL of Fluorescent Glycine Substrate (optimized concentration based on kit, typically 2x Km).[1]
  - Immediately transfer to a kinetic plate reader (e.g., FLIPR Tetra or EnVision).[1]
  - Measure: Fluorescence intensity (Ex/Em compatible with dye) every 30 seconds for 20 minutes.

D. Data Analysis

- Uptake Rate: Calculate the slope (RFU/min) of the linear portion of the uptake curve (typically 2–10 min).
- Normalization: ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="ng-star-inserted display">

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- IC50 Calculation: Fit data to a 4-parameter logistic (4PL) non-linear regression model: ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="ng-star-inserted display">

Experimental Protocol: Neuronal Cytotoxicity Profiling

Objective: Assess the safety window by measuring ATP depletion (cell viability) in differentiated neuronal cells.[1]

A. Experimental Design

- Cell Model: SH-SY5Y (Human Neuroblastoma) differentiated with Retinoic Acid (10 µM) for 5 days to induce a neuronal phenotype.[1]
- Readout: CellTiter-Glo® Luminescent Cell Viability Assay (Promega).
- Exposure Time: 24 hours and 48 hours.[1]

B. Step-by-Step Procedure

- Preparation:
  - Seed differentiated SH-SY5Y cells at 10,000 cells/well in white opaque 96-well plates.
- Dosing:
  - Treat cells with the Test Compound (Range: 0.1 µM – 100 µM).[1]
  - Positive Control: 10% DMSO or Staurosporine (1 µM) for cell death.[1]
  - Negative Control: 0.1% DMSO (Vehicle).[1]
- Incubation:
  - Incubate at 37°C, 5% CO_2 for the defined exposure time.
- Luminescence Detection:

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- Equilibrate the plate and CellTiter-Glo reagent to Room Temperature (RT) for 30 min.[1]
- Add 100 µL of CellTiter-Glo reagent to each well (1:1 ratio with media).[1]
- Orbitally shake for 2 minutes to lyse cells.[1]
- Incubate at RT for 10 minutes to stabilize the signal.
- Read Total Luminescence (Integration time: 1.0 sec).

C. Interpretation

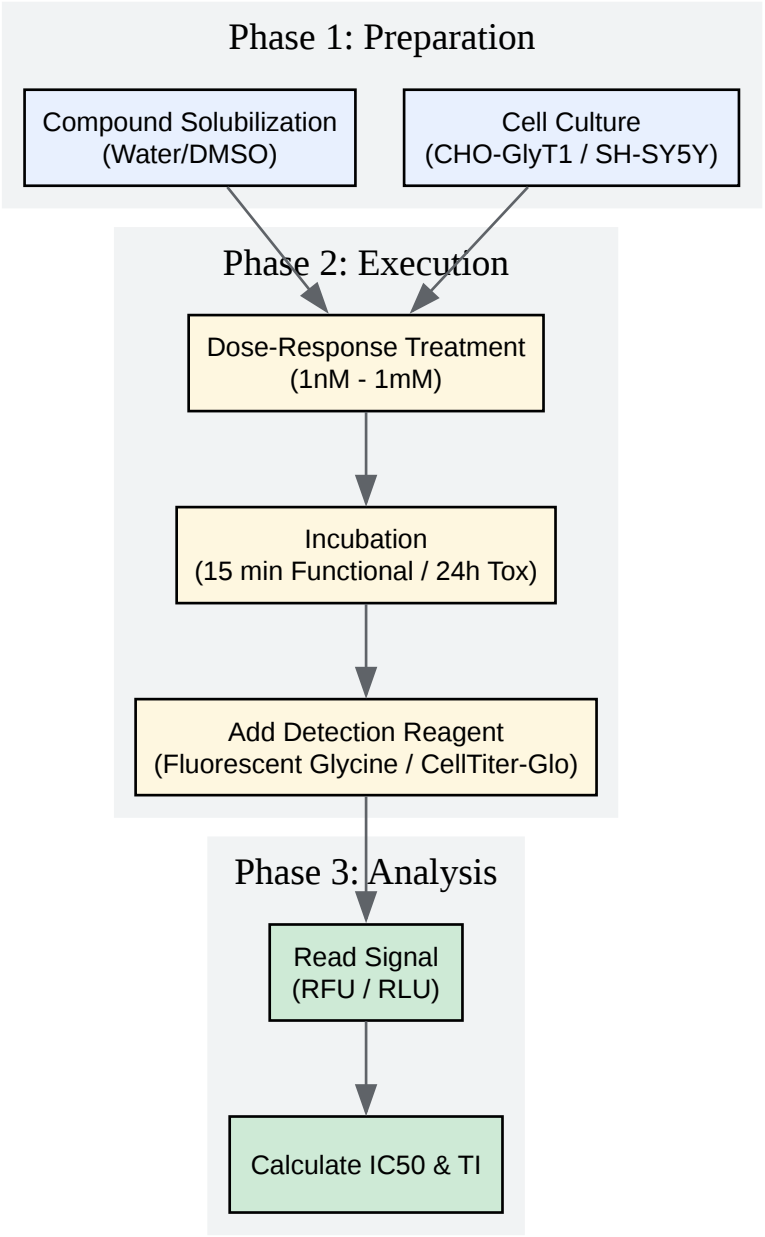
- Safety Threshold: A compound is generally considered "safe" for early-stage development if the ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  for cytotoxicity is >10x the

  for GlyT1 inhibition (Therapeutic Index > 10).

Visual Workflow Summary

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Figure 2: Integrated workflow for efficacy and safety profiling.

Troubleshooting & Optimization

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Issue	Possible Cause	Solution
Low Signal Window (Uptake)	Incomplete dye loading or low transporter expression.[1]	Increase dye concentration; verify GlyT1 expression via Western Blot.[1]
High Background (Tox)	Media interference or edge effects.[1]	Use phenol-red free media; fill outer wells with PBS (evaporation barrier).[1]
Compound Precipitation	High concentration insolubility.[1]	Verify solubility of the HCl salt in the specific assay buffer (pH 7.4).[1]
Variable IC50	Temperature fluctuations.[1]	GlyT1 kinetics are temperature sensitive.[1] Ensure all steps are at 37°C.

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